

# Proper Disposal Procedures for CBPD-409

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## Compound of Interest

Compound Name: CBPD-409  
Cat. No.: B12362870

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This document provides essential safety and logistical information for the proper disposal of **CBPD-409**, a potent and selective degrader of the histone acetyltransferases CBP and p300. [1] Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

## Hazard Assessment

According to the Safety Data Sheet (SDS), **CBPD-409** (CAS No. 3037549-86-0) is not classified as a hazardous substance or mixture.[2] However, as with all laboratory chemicals, it should be handled with care, and appropriate personal protective equipment (PPE), including gloves, and eye protection, should be worn at all times.

## General Handling and Spill Management

In the event of a spill, the following procedures should be followed:

- For solid **CBPD-409**: Gently sweep the material to avoid dust formation and place it in a designated, labeled waste container.

- For **CBPD-409** in solution: Absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth.[2]
- Decontamination: Clean the spill area thoroughly with alcohol.[2]

## Disposal of Unused **CBPD-409**

For the disposal of unused or waste **CBPD-409**, the primary recommendation is to follow your institution's specific chemical waste disposal guidelines. Even for non-hazardous materials, institutional policies often require that all chemical waste be disposed of through the Environmental Health and Safety (EHS) office.

Recommended Disposal Protocol:

- Containerize: Place the solid **CBPD-409** waste or absorbed liquid waste into a clearly labeled, sealed container.
- Labeling: The label should include the chemical name ("**CBPD-409**"), CAS number (3037549-86-0), and note that it is non-hazardous.
- Contact EHS: Arrange for a pickup of the chemical waste through your institution's EHS department.

## Disposal of Empty Containers

Empty containers that previously held **CBPD-409** should be managed as follows:

- Triple Rinse: Rinse the container three times with a suitable solvent (e.g., ethanol or another solvent in which **CBPD-409** is soluble).
- Collect Rinsate: The rinsate from this process should be collected and disposed of as chemical waste through your institution's EHS program.
- Deface Label: Completely remove or deface the original label on the empty container.
- Final Disposal: Dispose of the clean, defaced container in the regular laboratory glass or plastic recycling, as appropriate.

## Quantitative Data Summary

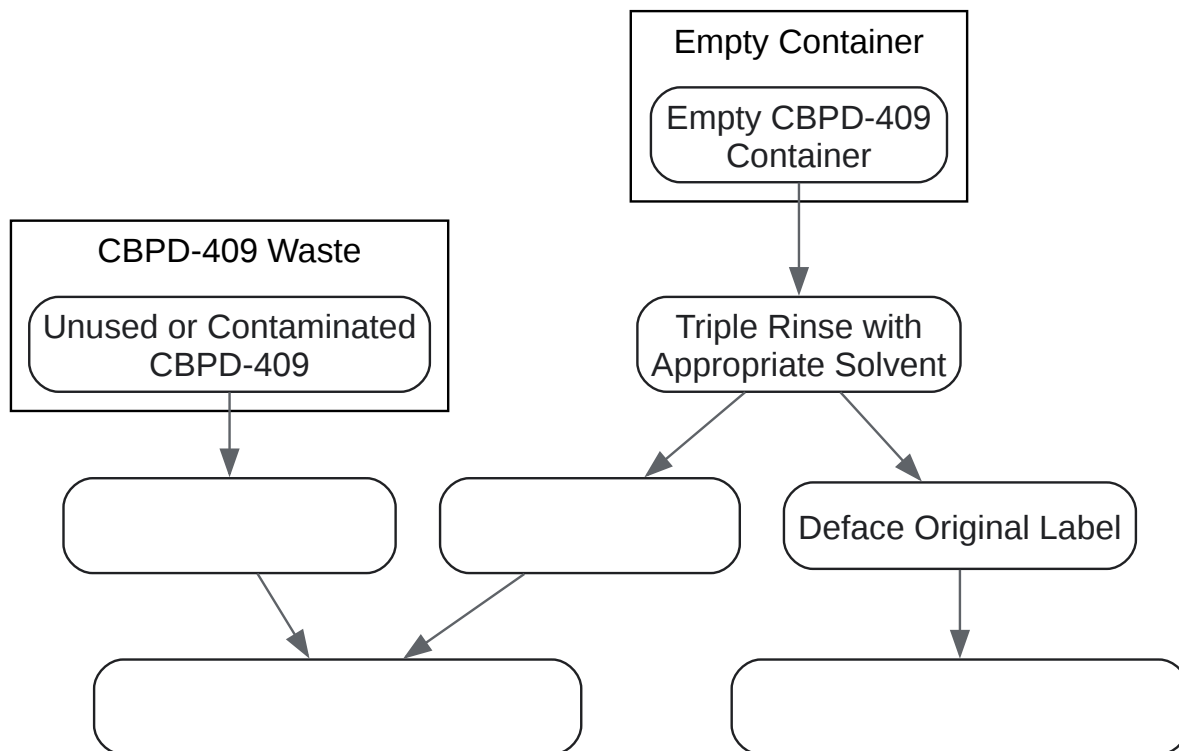
| Property              | Value                                | Reference |
|-----------------------|--------------------------------------|-----------|
| CAS Number            | 3037549-86-0                         |           |
| Molecular Formula     | C46H52F2N10O5                        |           |
| Hazard Classification | Not a hazardous substance or mixture |           |

## Experimental Protocols

The disposal procedures outlined above are based on standard laboratory safety protocols for non-hazardous chemical waste and information derived from the Safety Data Sheet for **CBPD-409**.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **CBPD-409** and its containers.



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Caption: Disposal workflow for **CBPD-409** waste and empty containers.

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## References

- 1. [medkoo.com](https://www.medkoo.com) [medkoo.com]
- 2. [file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
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